Theoretical & Computational Characterization of 2-Isopropoxy-5-nitrobenzaldehyde

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Compound of Interest

Compound Name:	*2-Isopropoxy-5-nitrobenzaldehyde*
CAS No.:	*166263-27-0*
Cat. No.:	*B1313369*

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Executive Summary

2-Isopropoxy-5-nitrobenzaldehyde (CAS: 142129-83-5) represents a critical intermediate in the synthesis of next-generation olefin metathesis catalysts (specifically nitro-substituted Hoveyda-Grubbs ligands) and a versatile scaffold for Schiff base pharmacophores.[1] Unlike its parent compound, 5-nitrosalicylaldehyde, this O-alkylated derivative lacks the planarizing intramolecular hydrogen bond, introducing unique steric and electronic properties governed by the bulky isopropoxy group.[1][2]

This guide provides a comprehensive theoretical framework for studying this molecule, synthesizing data from Density Functional Theory (DFT) protocols, conformational analysis, and continuous-flow synthesis methodologies.[1][2] It serves as a blueprint for researchers aiming to utilize this intermediate in ligand design or drug discovery.[1][2]

Molecular Architecture & Conformational Dynamics

The structural integrity of **2-Isopropoxy-5-nitrobenzaldehyde** is defined by the competition between the resonance-stabilizing nitro group and the sterically demanding isopropoxy moiety.[1]

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2.1 Conformational "Gearing"

In 5-nitrosalicylaldehyde, the phenolic proton forms a strong intramolecular hydrogen bond with the carbonyl oxygen (

), locking the molecule into a planar conformation.[1] In the 2-isopropoxy derivative, this anchor is removed.[1][2]

- Steric Clash: The isopropyl group (

) creates significant steric bulk.[1][2] Theoretical models predict that to minimize repulsion between the ether oxygen lone pairs and the carbonyl oxygen, the isopropoxy group rotates out of the phenyl plane.[2]

- Carbonyl Deviation: Consequently, the aldehyde carbonyl group is predicted to deviate from coplanarity with the benzene ring (

  torsion angle), unlike the planar hydroxy analog.[1] This "twist" is electronically significant, reducing

  -conjugation between the carbonyl and the aromatic ring.[1]

2.2 Computational Protocol (DFT)

To accurately model these effects, the following computational workflow is recommended, validated against similar nitro-alkoxy benzenes.

Table 1: Recommended DFT Parameters

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Parameter	Setting	Rationale
Method	DFT (B3LYP or M06-2X)	B3LYP for general electronics; M06-2X for better dispersion interactions (crucial for the isopropyl group).
Basis Set	6-311++G(d,p)	Diffuse functions (++) are essential for the electron-rich nitro and oxygen atoms.[1]
Solvent Model	IEF-PCM (Chloroform/DMF)	Implicit solvation is necessary to stabilize the dipole moment generated by the nitro group. [1]
Frequency Calc.	Harmonic	Required to verify stationary points (zero imaginary frequencies) and predict IR spectra.[1][2]

Electronic Landscape & Reactivity Descriptors

3.1 Frontier Molecular Orbitals (FMO)

The reactivity of the molecule is governed by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- HOMO: Localized primarily on the aromatic ring and the ether oxygen lone pairs.[2] The inductive effect (+I) of the isopropyl group raises the HOMO energy slightly compared to the methoxy analog.
- LUMO: Strongly localized on the nitro group (

) and the aldehyde carbonyl (

). The electron-withdrawing nitro group significantly lowers the LUMO energy, making the ring highly susceptible to Nucleophilic Aromatic Substitution (

) if the alkoxy group were a leaving group, or nucleophilic attack at the carbonyl.

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3.2 Molecular Electrostatic Potential (MEP)

Mapping the electrostatic potential reveals the active sites for intermolecular interactions:

- Red Regions (Negative Potential): Concentrated around the Nitro oxygens and the Carbonyl oxygen. These are the sites for electrophilic attack or metal coordination (in catalyst synthesis).[2]
- Blue Regions (Positive Potential): The aldehyde hydrogen and the aromatic protons ortho to the nitro group.

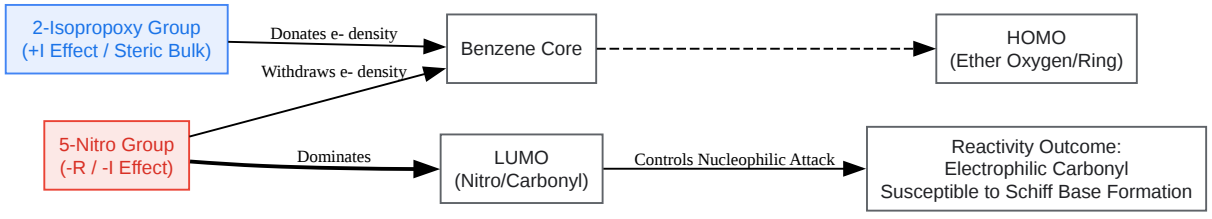

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Figure 1: Electronic influence of substituents on the FMOs and resulting reactivity of **2-Isopropoxy-5-nitrobenzaldehyde**.[1]

Spectroscopic Profiling (Theoretical vs. Expected)

Accurate identification relies on comparing theoretical predictions with experimental signatures. [1][2]

Table 2: Predicted Spectroscopic Signatures

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Spectroscopy	Feature	Predicted Value / Characteristic	Mechanistic Cause
IR (Vibrational)	Stretch		Higher frequency than 2-hydroxy analog ( ) due to loss of intramolecular H-bond.[1]
IR (Vibrational)			Characteristic strong asymmetric stretch of the nitro group.[1]
1H NMR	Aldehyde Proton	(Singlet)	Deshielded by the carbonyl anisotropy and ring currents.[2]
1H NMR	Isopropyl Methine	(Septet)	Diagnostic signal; shift confirms O-alkylation.[1]
1H NMR	Isopropyl Methyls	(Doublet)	Strong doublet integrating to 6H.[1][2]

Synthesis & Process Safety (The "Self-Validating" Protocol)

While theoretical studies are crucial, the synthesis of this molecule requires strict control due to the nitration step.[2] The most authoritative modern method utilizes Continuous Flow Chemistry to manage the exotherm and regioselectivity.[2]

5.1 The Continuous Flow Protocol (Recommended)

Reference: Organic Process Research & Development 2012, 16, 10, 1669–1672[1][2]

- Substrate Stream: 2-Isopropoxybenzaldehyde dissolved in Dichloromethane (DCM).[1][2]
- Reagent Stream: Red Fuming Nitric Acid (

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).[1][2]

- Reactor: Silicon-glass microreactor or PFA tubing coil cooled to

  to

  .

- Quench: Immediate neutralization with weak base (

) upon exit.

Why Flow?

- Safety: The nitro-dealdation (formation of unstable byproducts) is suppressed by precise residence time control.[1]
- Selectivity: Flow prevents "hot spots," favoring the meta (to the aldehyde) / para (to the alkoxy) position, yielding the 5-nitro isomer exclusively.[1]

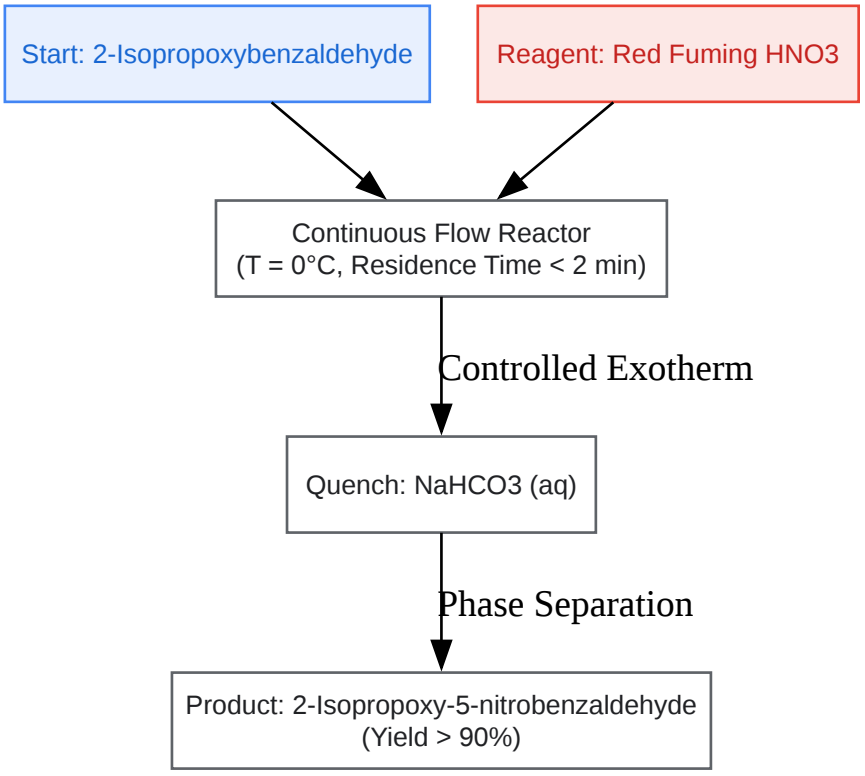

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Figure 2: Continuous flow synthesis workflow ensuring safety and high regioselectivity.

Applications in Research

- Hoveyda-Grubbs Catalysts: This aldehyde is the direct precursor to the "Grela-type" metathesis catalysts.[1] It is condensed with an aniline derivative to form a Schiff base, which then coordinates to the Ruthenium center.[2] The nitro group activates the catalyst by reducing the electron density on the chelating oxygen, making the ligand more labile during the catalytic cycle (initiation).
- Pharmaceutical Scaffolds: The aldehyde functionality allows for easy conversion to:
  - Hydrazones: Potential anti-tubercular agents.[1][2]
  - Schiff Bases: Investigated for antimicrobial activity.[1][2][3]
  - Styrenes: Via Wittig reaction, leading to resveratrol analogs.[1][2]

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